

Dibutylamine (CAS No. 111-92-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dibutylamine*

Cat. No.: *B089481*

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Abstract

Dibutylamine, with the CAS registry number 111-92-2, is a secondary aliphatic amine that serves as a versatile chemical intermediate in a wide array of industrial applications. This document provides an in-depth technical overview of **dibutylamine**, encompassing its physicochemical properties, spectroscopic data, safety and toxicological information, and key applications. Detailed summaries of quantitative data are presented in tabular format for ease of reference. Furthermore, this guide includes generalized experimental workflows and conceptual diagrams to illustrate its synthesis, analysis, and primary mechanisms of action in major applications.

Chemical and Physical Properties

Dibutylamine is a colorless to pale yellow liquid characterized by a distinct amine or fishy odor. [1][2] It is a flammable and corrosive compound.[3] Key physicochemical data are summarized in the tables below.

Table 1: General and Physical Properties

| Property | Value | Reference(s) |
|---------------------------------------|----------------------------------|--------------|
| CAS Number | 111-92-2 | [2] |
| Molecular Formula | C ₈ H ₁₉ N | [1] |
| Molecular Weight | 129.24 g/mol | [1] |
| Appearance | Colorless to pale yellow liquid | [1] |
| Odor | Amine-like, fishy, ammoniacal | [1][2] |
| Melting Point | -62 °C to -61.9 °C | [1][2] |
| Boiling Point | 159 - 161 °C | [1] |
| Density | 0.767 g/mL at 25 °C | [1] |
| Vapor Pressure | 1.9 - 2.3 hPa at 20 °C | [1][4] |
| Flash Point | 39 - 47 °C | [1] |
| Autoignition Temperature | 260 °C | [1] |
| Solubility in Water | 3.8 - 4.7 g/L at 20-25 °C | [1][2] |
| Refractive Index (n _{20/D}) | 1.417 | [1] |

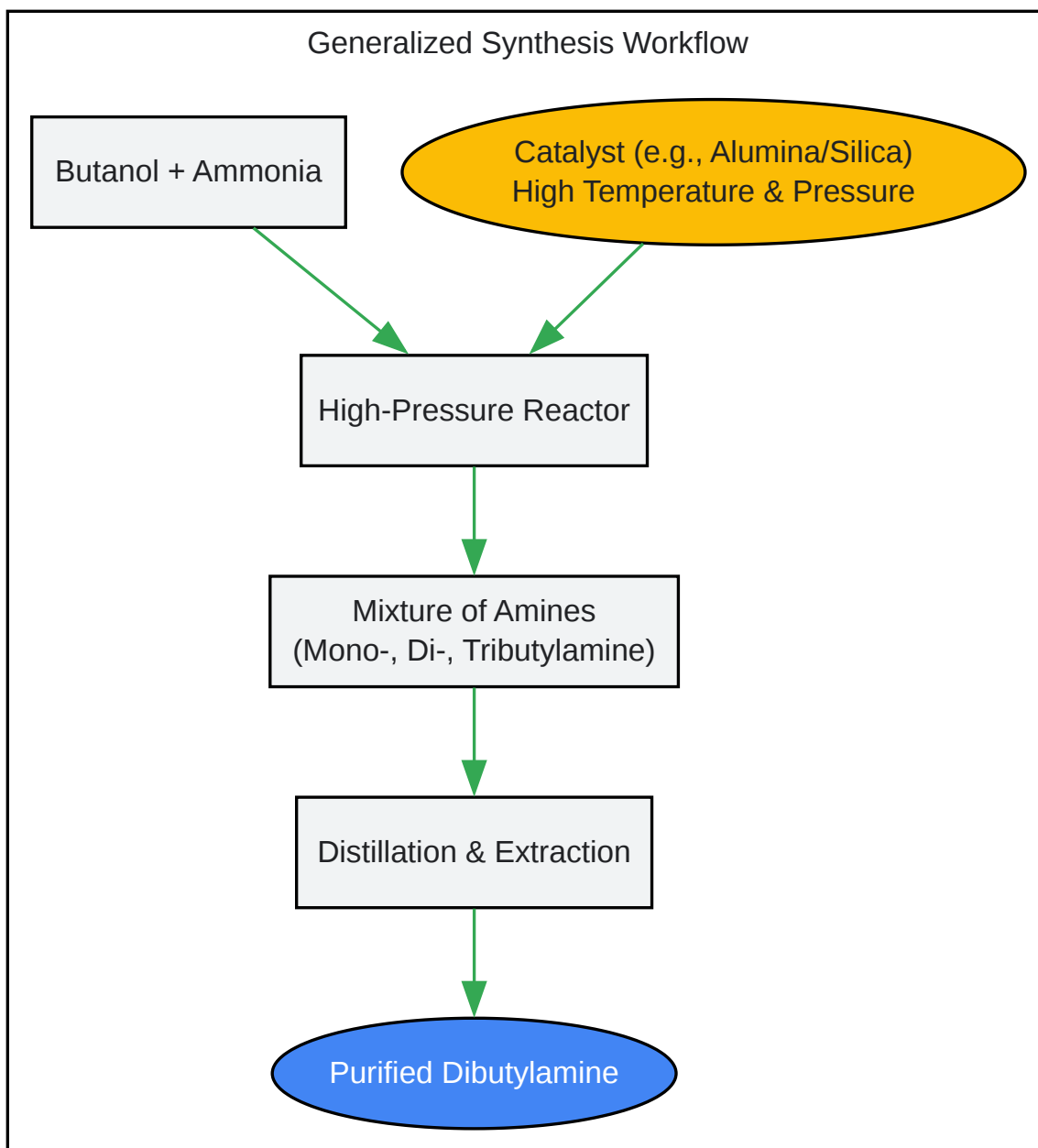
Table 2: Spectroscopic Data

| Spectroscopic Method | Key Features and References |
|------------------------|--------------------------------------------------------------------------------------------------------|
| ¹ H NMR | Spectra available, showing distinct signals for protons on the butyl chains and the amine group.[5][6] |
| ¹³ C NMR | Spectra available for structural confirmation.[7][8][9][10] |
| FTIR | Characteristic peaks for N-H and C-N stretching are observable.[11][12][13][14][15] |
| Mass Spectrometry (MS) | Mass spectra are available for identification and fragmentation analysis.[16][17][18][19][20] |

Synthesis and Analysis

Synthesis

Dibutylamine is primarily synthesized through two main industrial methods.^{[1][21]} The first method involves the reaction of butanol with ammonia at high temperatures (300-500°C) and pressure, using a catalyst such as alumina or silica.^{[1][21]} The second method is a reductive amination where butanol, ammonia, and hydrogen are passed over a dehydrogenation catalyst.^{[1][21]} In both processes, the resulting mixture of primary, secondary, and tertiary amines is separated by continuous distillation and extraction to yield pure **dibutylamine**.^[1]

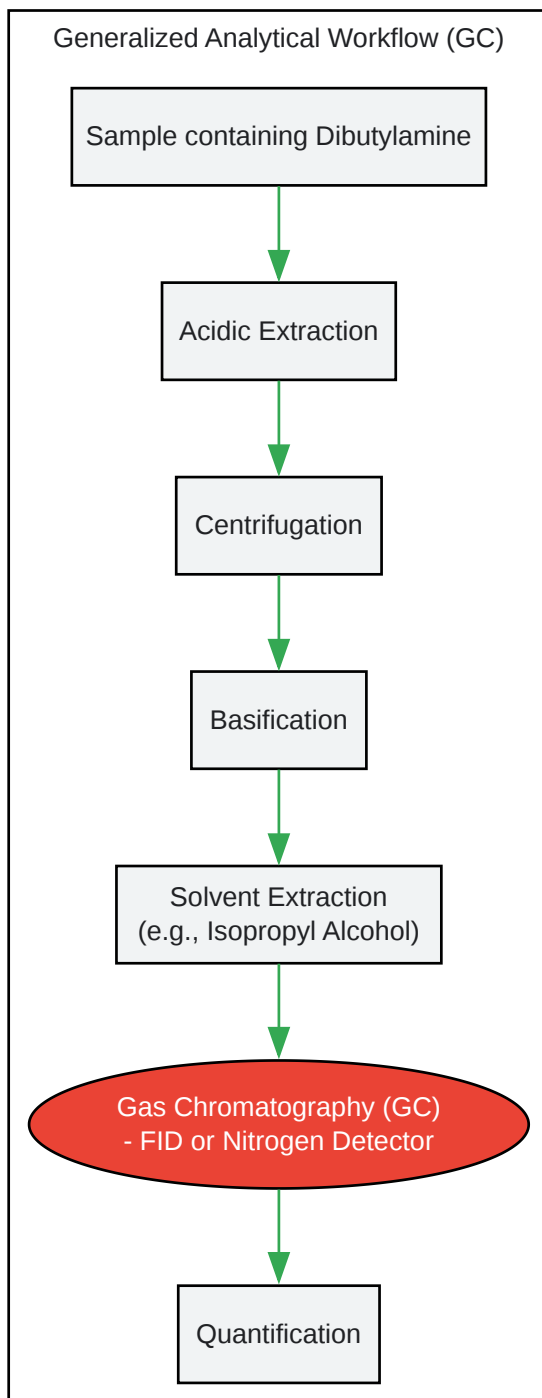


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Caption: Generalized workflow for the industrial synthesis of **dibutylamine**.

Analytical Methods

The determination and quantification of **dibutylamine** can be achieved through various analytical techniques. A common method is gas chromatography (GC) coupled with a flame ionization detector (FID) or a nitrogen-specific detector for enhanced sensitivity.[3][22][23] For sample preparation from complex matrices, such as food products, an extraction and clean-up procedure is typically required.[22]



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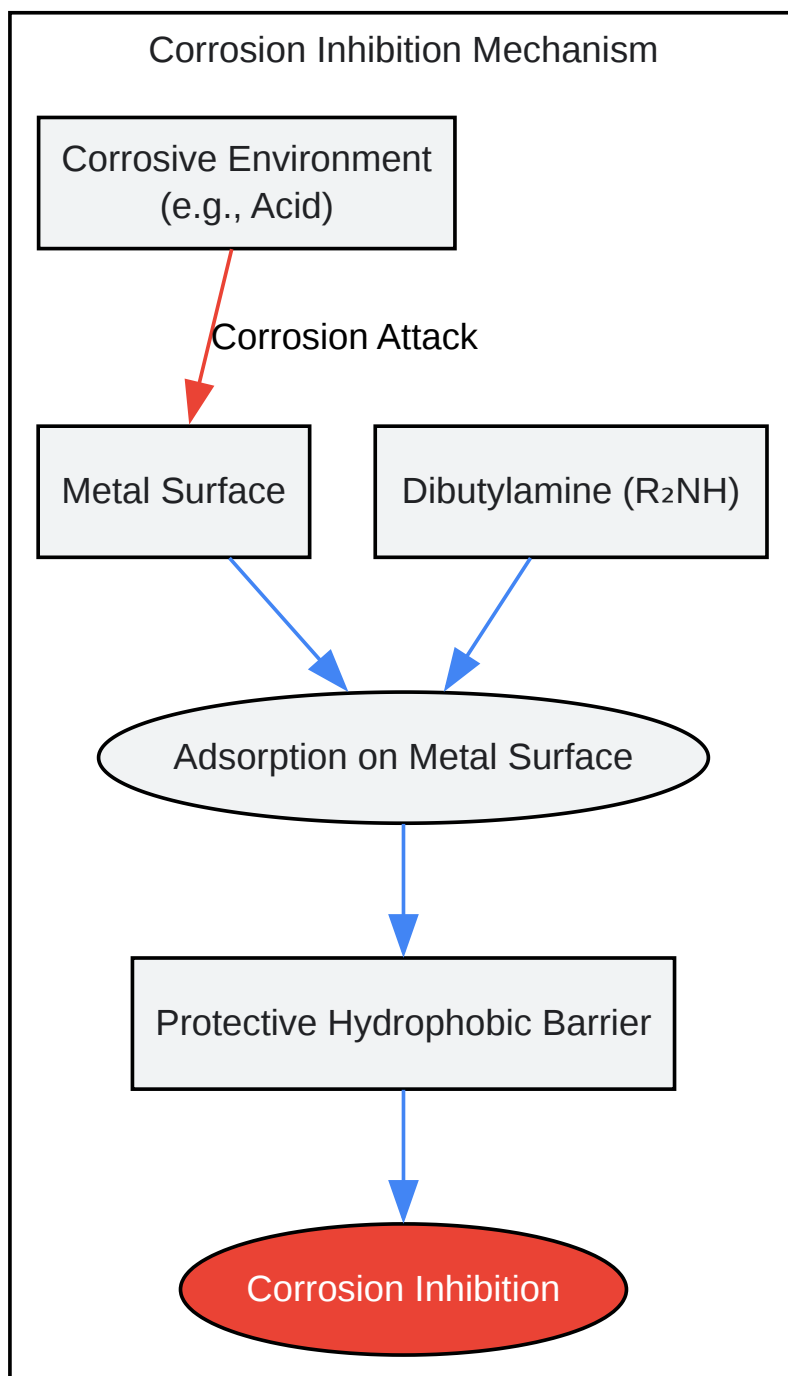
Caption: Generalized workflow for the analysis of **dibutylamine** by GC.[22]

Key Applications

Dibutylamine's utility stems from its reactivity as a secondary amine, making it a crucial intermediate in the synthesis of a variety of products across different industries.

Corrosion Inhibition

Dibutylamine and its derivatives are effective corrosion inhibitors, particularly for ferrous metals in acidic environments.[2][24][25][26][27] The mechanism of inhibition involves the adsorption of the amine onto the metal surface, forming a protective barrier that hinders the electrochemical reactions responsible for corrosion.[25][28] This adsorption can occur through both physisorption (electrostatic attraction of the protonated amine to the charged metal surface) and chemisorption (coordination of the nitrogen's lone pair electrons with the metal's d-orbitals).[25]

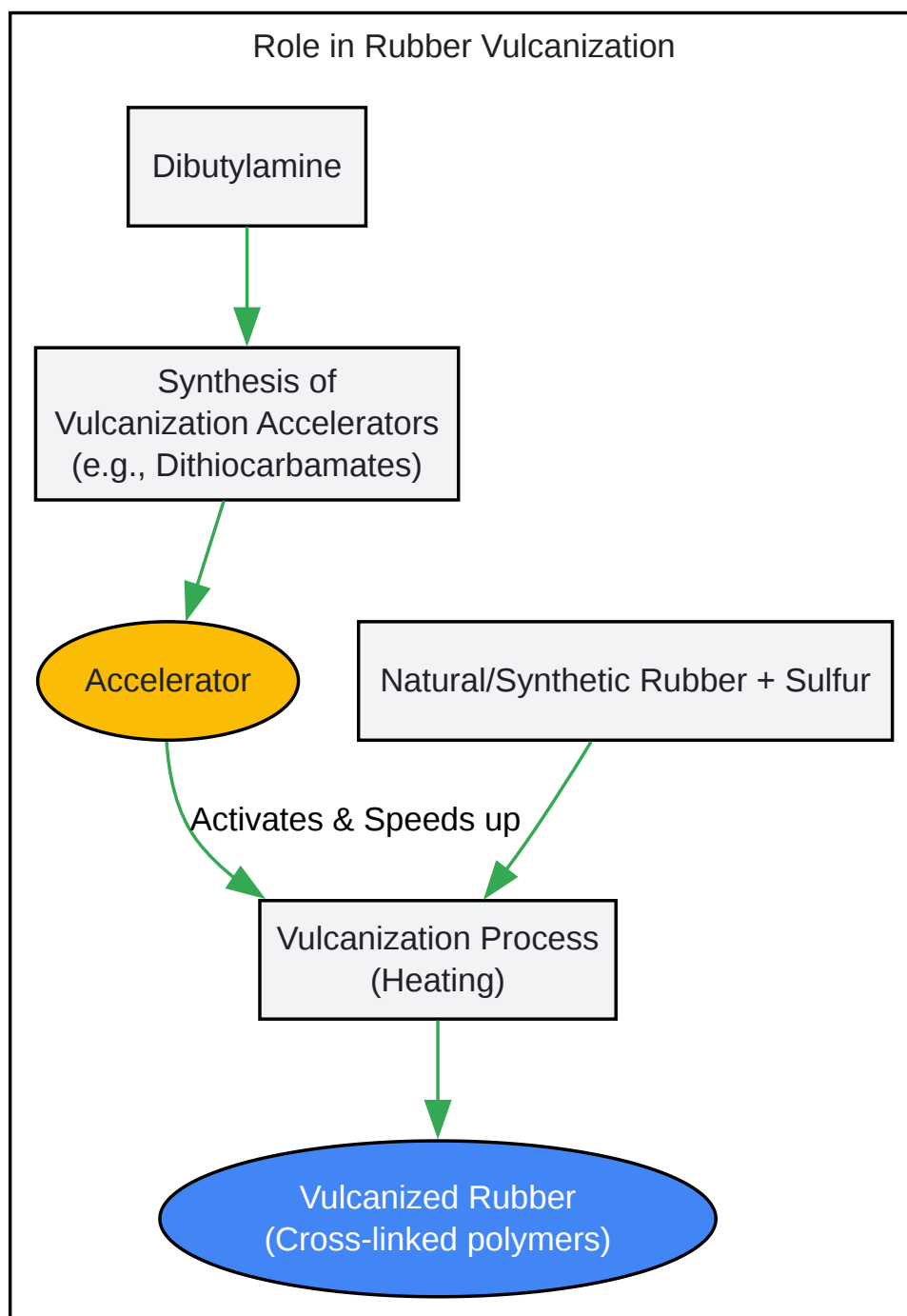


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Caption: Conceptual diagram of **dibutylamine**'s corrosion inhibition mechanism.[25][28]

Rubber Vulcanization

In the rubber industry, **dibutylamine** is a precursor for the synthesis of vulcanization accelerators, such as dithiocarbamates (e.g., zinc dibutyldithiocarbamate).[24][29][30] These accelerators play a critical role in the vulcanization process, which involves cross-linking polymer chains in natural and synthetic rubbers with sulfur.[29][31] The use of these accelerators speeds up the vulcanization reaction, allowing for more efficient production and improved physical properties of the final rubber product, such as enhanced strength, elasticity, and durability.[29][30][31][32]



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Caption: Role of **dibutylamine** as a precursor for rubber vulcanization accelerators.[29][30]

Other Applications

Dibutylamine also serves as an intermediate in the manufacturing of:

- Emulsifiers: Used to stabilize mixtures in products like paints and coatings.[\[2\]](#)[\[24\]](#)[\[29\]](#)
- Flotation Agents: Employed in the mining industry for the separation of minerals.[\[2\]](#)[\[29\]](#)
- Pesticides and Insecticides: A building block for various agrochemical formulations.[\[29\]](#)
- Pharmaceuticals and Dyes: Used in the synthesis of certain active pharmaceutical ingredients (APIs) and colorants.[\[29\]](#)
- Polyurethane Production: Utilized in a titration method to determine the isocyanate group content in polyurethanes.[\[33\]](#)

Safety and Toxicology

Dibutylamine is a hazardous substance and must be handled with appropriate safety precautions. It is flammable and its vapors can form explosive mixtures with air.[\[1\]](#) It is harmful if swallowed, toxic in contact with skin, and fatal if inhaled.[\[34\]](#) **Dibutylamine** is also corrosive and can cause severe skin burns and eye damage.[\[3\]](#)[\[34\]](#)

Table 3: Toxicological Data

| Parameter | Species | Route | Value | Reference(s) |
|------------------|---------|------------|-----------------|----------------------|
| LD ₅₀ | Rat | Oral | 189 - 550 mg/kg | [34] |
| LD ₅₀ | Rabbit | Dermal | 768 - 770 mg/kg | [34] |
| LC ₅₀ | Rat | Inhalation | > 2 mg/L (1 h) | [34] |

When handling **dibutylamine**, it is imperative to use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and respiratory protection, especially when working in poorly ventilated areas.[\[3\]](#)

Conclusion

Dibutylamine (CAS No. 111-92-2) is a commercially significant secondary amine with a broad range of applications, primarily as a chemical intermediate. Its roles in corrosion inhibition and

the production of rubber vulcanization accelerators are particularly noteworthy. A thorough understanding of its physicochemical properties, synthesis, and safe handling procedures is essential for its use in research and industrial settings. The data and diagrams presented in this guide offer a comprehensive technical resource for professionals working with this versatile compound.

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